

Safe Disposal of 4-Bromo-2-(trifluoromethoxy)aniline: A Procedural Guide

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Compound of Interest

Compound Name: 4-Bromo-2-(trifluoromethoxy)aniline

Cat. No.: B071504

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For Immediate Reference: Key Safety and Disposal Information

Proper management of **4-Bromo-2-(trifluoromethoxy)aniline** is critical for laboratory safety and environmental protection. This chemical is classified as hazardous, causing skin and serious eye irritation, and may lead to an allergic skin reaction or respiratory irritation. It is harmful if swallowed, inhaled, or in contact with skin.^[1] Adherence to the following procedural guidance is essential for researchers, scientists, and drug development professionals.

Quantitative Data Summary

For quick reference, the key physical, chemical, and safety data for **4-Bromo-2-(trifluoromethoxy)aniline** are summarized in the table below.

Property	Value	Source(s)
CAS Number	175278-09-8	[1]
Molecular Formula	C ₇ H ₅ BrF ₃ NO	
Molecular Weight	256.02 g/mol	
Appearance	Solid	[2]
Boiling Point	98-100 °C at 15 mmHg	
Density	1.691 g/mL at 25 °C	
Flash Point	> 110 °C (> 230 °F) - closed cup	
GHS Hazard Codes	H301, H317	
Storage Class	6.1D (Non-combustible, acute toxic Cat. 3)	

Experimental Protocol: Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

Methodology for Spill Neutralization and Cleanup:

- **Evacuate and Ventilate:** Immediately evacuate non-essential personnel from the spill area. Ensure the area is well-ventilated, preferably within a chemical fume hood.[3][4]
- **Don Personal Protective Equipment (PPE):** At a minimum, wear chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[5] For larger spills, a respirator with an appropriate filter (e.g., type ABEK (EN14387)) may be necessary.
- **Contain the Spill:** Use an inert absorbent material, such as clay, diatomaceous earth, or sand, to cover and contain the spill.[5]
- **Collect the Absorbed Material:** Carefully sweep or scoop the absorbed material into a suitable, sealable container for hazardous waste.[6]

- Decontaminate the Area: Wipe the spill area with a suitable decontamination solution. All cleaning materials (wipes, etc.) must also be placed in the hazardous waste container.
- Label and Dispose: Clearly label the waste container as "Hazardous Waste: **4-Bromo-2-(trifluoromethoxy)aniline**" and include the date and responsible party's name.
- Wash Hands: Thoroughly wash hands with soap and water after the cleanup is complete.

Operational Plan for Proper Disposal

The disposal of **4-Bromo-2-(trifluoromethoxy)aniline** and its contaminated materials must be handled as hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular solid waste.^[2]

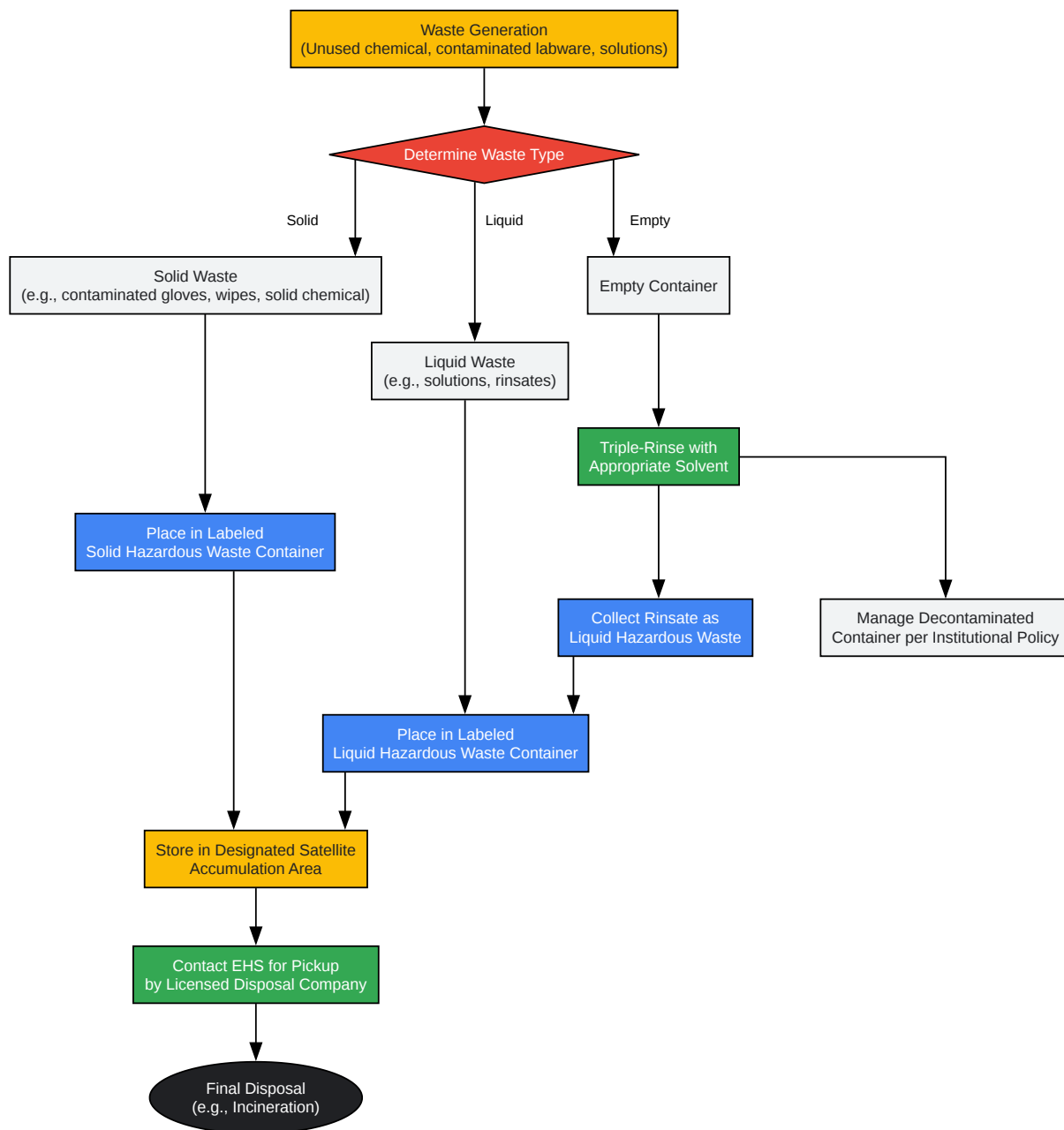
Step-by-Step Disposal Procedure:

- Waste Segregation:
 - Solid Waste: Collect any unused or expired **4-Bromo-2-(trifluoromethoxy)aniline**, as well as grossly contaminated items (e.g., weigh boats, filter paper), in a designated, sealed, and clearly labeled hazardous waste container.
 - Liquid Waste: If the compound is in solution, collect it in a separate, compatible, and clearly labeled hazardous liquid waste container. Do not mix with other incompatible waste streams.
 - Sharps: Any contaminated sharps (needles, razor blades) must be placed in a designated sharps container for hazardous chemical waste.
 - Empty Containers: "Empty" containers that once held **4-Bromo-2-(trifluoromethoxy)aniline** should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste. Once decontaminated, the container can be disposed of according to institutional guidelines, which may include puncturing it to prevent reuse.^[3]
- Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**4-Bromo-2-(trifluoromethoxy)aniline**," and any other components of the waste stream. The accumulation start date should also be clearly visible.
- Temporary Storage:
 - Store hazardous waste containers in a designated, secure, and well-ventilated satellite accumulation area.
 - Ensure containers are kept closed except when adding waste.
 - Store away from incompatible materials, particularly strong oxidizing agents.^[1]
- Arrange for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste management company to arrange for the pickup and disposal of the hazardous waste.
 - The primary method of disposal for this type of chemical waste is typically high-temperature incineration at a licensed facility.^{[2][3]}

Disposal Workflow Visualization

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **4-Bromo-2-(trifluoromethoxy)aniline**.



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Caption: Disposal workflow for **4-Bromo-2-(trifluoromethoxy)aniline**.

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